Application Note: Quantitative Analysis of (1Z)-N'-hydroxy-2-methoxypropanimidamide in Biological Matrices

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Compound of Interest

Compound Name:	*(1Z)-N'-hydroxy-2-methoxypropanimidamide*
CAS No.:	*1251430-35-9*
Cat. No.:	*B1529839*

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Introduction & Analytical Strategy

(1Z)-N'-hydroxy-2-methoxypropanimidamide is a novel small molecule of interest in pharmaceutical development, potentially as a therapeutic agent or a critical metabolite. Accurate quantification in biological matrices such as plasma or urine is paramount for pharmacokinetic (PK), pharmacodynamic (PD), and toxicology studies. The structure, featuring a polar hydroxyimidamide group and a methoxy moiety, presents specific analytical challenges, including potential thermal instability and poor retention on traditional reversed-phase chromatography columns.[1]

This guide details two robust, validated analytical methods for the precise quantification of this analyte:

- High-Performance Liquid Chromatography with UV Detection (HPLC-UV): A widely accessible and cost-effective method suitable for routine analysis and higher concentration assays.

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- Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS): The gold standard for bioanalysis, offering superior sensitivity and selectivity, essential for detecting low concentrations in complex biological samples.[2]

The objective is to provide researchers with the foundational protocols to demonstrate that the chosen analytical procedure is suitable for its intended purpose, in alignment with international guidelines.[3][4][5]

Method 1: Reversed-Phase HPLC with UV Detection

Principle

This method separates the analyte from matrix components on a C18 stationary phase. The isocratic mobile phase, consisting of an organic solvent and an aqueous buffer, ensures consistent elution. Quantification is achieved by measuring the analyte's absorbance at its wavelength of maximum absorbance (λmax), which must be empirically determined but is hypothesized to be in the low UV range (210-240 nm) based on the functional groups.

Causality Behind Experimental Choices

- Column: A C18 column is a versatile starting point for small molecules.[6] However, due to the analyte's polarity, an embedded polar group (EPG) C18 column or the use of an ion-pairing agent may be necessary to improve retention and peak shape.

- Mobile Phase: A simple acetonitrile/water or methanol/water system is chosen for its UV transparency and compatibility with reversed-phase columns. The addition of a small amount of acid (e.g., 0.1% formic acid) is critical to suppress the ionization of the hydroxyimidamide group, promoting a consistent retention time and sharper peaks.[7]

- Sample Preparation: Protein precipitation is a rapid and effective method for removing the bulk of proteins from plasma samples, which would otherwise foul the analytical column.[8] Acetonitrile is often preferred as the precipitation solvent as it is also a strong mobile phase component.[8]

Detailed Protocol: HPLC-UV

2.3.1. Materials & Reagents

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- **(1Z)-N'-hydroxy-2-methoxypropanimidamide** reference standard (>99% purity)
- Internal Standard (IS): A structurally similar, stable compound not present in the matrix.
- HPLC-grade acetonitrile, methanol, and water
- Formic acid (≥98%)
- Human plasma (or other relevant biological matrix)

2.3.2. Instrumentation & Conditions

- HPLC System: Quaternary pump, autosampler, column oven, UV/Vis or Photodiode Array (PDA) detector.
- Analytical Column: C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 µm particle size).
- Mobile Phase: Acetonitrile:Water (30:70, v/v) with 0.1% Formic Acid.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 35 °C.
- Detection Wavelength: Determined by scanning the reference standard (e.g., 215 nm).
- Injection Volume: 20 µL.

2.3.3. Step-by-Step Procedure

- Standard Preparation: Prepare a 1 mg/mL stock solution of the analyte and IS in methanol. Perform serial dilutions to create calibration standards ranging from 0.1 µg/mL to 50 µg/mL in the biological matrix. Prepare Quality Control (QC) samples at low, medium, and high concentrations.
- Sample Preparation (Protein Precipitation): a. To 100 µL of plasma sample, standard, or QC, add 20 µL of IS working solution. b. Add 300 µL of cold acetonitrile. c. Vortex vigorously for 1 minute. d. Centrifuge at 14,000 x g for 10 minutes at 4 °C. e. Transfer the supernatant to a clean vial for HPLC analysis.

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- Analysis: a. Equilibrate the HPLC system with the mobile phase for at least 30 minutes. b. Perform a system suitability test by injecting the mobile phase (blank) followed by a mid-range standard (at least five replicates). c. Inject the prepared samples, standards, and QCs.

- Data Analysis: a. Integrate the peak areas of the analyte and the IS. b. Calculate the Peak Area Ratio (Analyte Area / IS Area). c. Construct a calibration curve by plotting the Peak Area Ratio versus concentration using a linear regression model. d. Determine the concentration of the analyte in unknown samples from the calibration curve.

HPLC-UV Workflow Diagram



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Caption: Workflow for HPLC-UV quantification.

Method 2: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

Principle

This ultra-sensitive technique couples the separation power of HPLC with the high selectivity and sensitivity of a triple quadrupole mass spectrometer.[9] The analyte is first separated chromatographically, then ionized (typically via Electrospray Ionization - ESI), and quantified using Multiple Reaction Monitoring (MRM). In MRM mode, a specific precursor ion (matching the analyte's molecular weight) is selected, fragmented, and a specific product ion is monitored. This process drastically reduces background noise and enhances specificity.[2]

Causality Behind Experimental Choices

- Ionization: ESI is the most common ionization source for polar to moderately polar small molecules and is well-suited for this analyte.[2] Positive ion mode is chosen as the

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imidamide group is likely to be protonated.

- Chromatography: A rapid gradient elution is used to minimize run time while ensuring separation from matrix interferences, particularly phospholipids, which can cause ion suppression.[10] Using a shorter, smaller particle size column (e.g., 2.1 x 50 mm, 1.8 µm) is common in LC-MS/MS to achieve sharp peaks and fast analysis times.

- Sample Preparation: While protein precipitation can be used, Solid-Phase Extraction (SPE) is recommended for LC-MS/MS to achieve a cleaner extract.[10][11] A mixed-mode cation exchange SPE can leverage both the polarity and basicity of the analyte for highly selective extraction, significantly reducing matrix effects.[10][12]

Detailed Protocol: LC-MS/MS

3.3.1. Materials & Reagents

- As per HPLC-UV method, but with LC-MS grade solvents.

- Deuterated (or ^{13}C, ^{15}N) analog of the analyte is the ideal internal standard.

- SPE cartridges (e.g., Mixed-Mode Cation Exchange).

- Ammonium hydroxide for pH adjustment.

3.3.2. Instrumentation & Conditions

- LC-MS/MS System: UPLC/UHPLC system coupled to a triple quadrupole mass spectrometer with an ESI source.

- Analytical Column: C18 UPLC column (e.g., 2.1 x 50 mm, 1.8 µm).

- Mobile Phase A: Water with 0.1% Formic Acid.

- Mobile Phase B: Acetonitrile with 0.1% Formic Acid.

- Gradient: 5% B to 95% B over 3 minutes, hold for 1 minute, return to initial conditions.

- Flow Rate: 0.4 mL/min.

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- Column Temperature: 40 °C.
- Injection Volume: 5 µL.
- MS Parameters (Hypothetical - Must be Optimized):
  - Ionization Mode: ESI Positive
  - Capillary Voltage: 3.5 kV
  - Source Temperature: 150 °C
  - Desolvation Temperature: 400 °C
  - MRM Transitions:
    - Analyte: Q1 (Precursor) → Q3 (Product)
    - IS: Q1 (Precursor) → Q3 (Product)

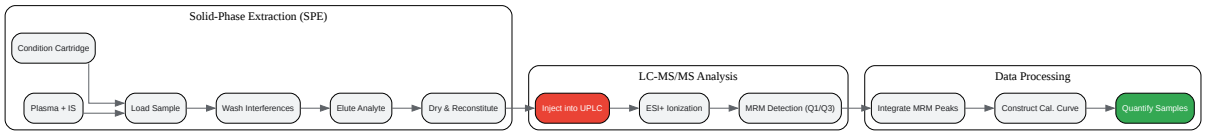
3.3.3. Step-by-Step Procedure

- Standard Preparation: Prepare calibration standards and QCs as in the HPLC method, but at a lower concentration range (e.g., 0.1 ng/mL to 200 ng/mL).
- Sample Preparation (Solid-Phase Extraction): a. To 100 µL of plasma sample, add 20 µL of IS working solution. b. Pre-treat sample by adding 200 µL of 4% phosphoric acid. c. Condition SPE: Pass 1 mL methanol, then 1 mL water through the cartridge. d. Load: Load the pre-treated sample onto the cartridge. e. Wash: Wash with 1 mL of 0.1 M acetic acid, followed by 1 mL of methanol. f. Elute: Elute the analyte with 1 mL of 5% ammonium hydroxide in methanol. g. Dry & Reconstitute: Evaporate the eluate to dryness under nitrogen and reconstitute in 100 µL of mobile phase A.
- MS Optimization: Infuse a standard solution of the analyte directly into the mass spectrometer to determine the optimal precursor ion ($[M+H]^+$) and identify the most stable and abundant product ions after fragmentation.
- Analysis: a. Equilibrate the LC-MS/MS system. b. Inject reconstituted samples.

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- Data Analysis: a. Use instrument software to integrate MRM peak areas. b. Generate a calibration curve and quantify samples as described for the HPLC-UV method.

LC-MS/MS Workflow Diagram



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Caption: Workflow for LC-MS/MS quantification.

Method Validation Summary

Both methods must be validated according to regulatory guidelines such as ICH Q2(R1) to ensure they are suitable for their intended purpose.[3][5][13] The following parameters must be assessed:

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Parameter	HPLC-UV	LC-MS/MS	Purpose
Specificity	Moderate	High	Ability to assess the analyte unequivocally in the presence of other components.[5]
Linearity Range	0.1 - 50 µg/mL	0.1 - 200 ng/mL	The range over which the method is accurate, precise, and linear.
Accuracy (% Bias)	< 15% (20% at LLOQ)	< 15% (20% at LLOQ)	Closeness of test results to the true value.
Precision (% RSD)	< 15% (20% at LLOQ)	< 15% (20% at LLOQ)	Closeness of agreement among a series of measurements.
LOD (Limit of Detection)	~30 ng/mL	~0.03 ng/mL	The lowest amount of analyte that can be detected.
LOQ (Limit of Quantification)	0.1 µg/mL	0.1 ng/mL	The lowest amount of analyte that can be quantitatively determined with suitable precision and accuracy.
Recovery	> 80%	> 80%	The extraction efficiency of the analytical process.
Matrix Effect	N/A	Must be assessed	The effect of co-eluting matrix components on analyte ionization.[14]

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Robustness	High	Moderate	Capacity to remain unaffected by small, deliberate variations in method parameters.

Note: All values are typical targets and must be established experimentally.

Conclusion

This document provides two comprehensive and distinct protocols for the quantification of **(1Z)-N'-hydroxy-2-methoxypropanimidamide**. The HPLC-UV method serves as a reliable workhorse for samples with higher analyte concentrations, while the LC-MS/MS method provides the high sensitivity and selectivity required for demanding bioanalytical applications in drug development. The choice of method should be guided by the specific requirements of the study, including the expected concentration range, sample matrix complexity, and available instrumentation. Rigorous validation in accordance with ICH guidelines is mandatory for both methods to ensure data integrity and regulatory acceptance.[3][15]

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